

Chemical Identity and Properties of Uvaol

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Compound of Interest

Compound Name: Uvaol

Cat. No.: B1682811

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Uvaol is a pentacyclic triterpenoid compound found in various plant species, most notably in olives (*Olea europaea*) and their derivatives like virgin olive oil.[1][2][3][4] It is a natural alcohol pentacyclic triterpene with the molecular formula $C_{30}H_{50}O_2$. [5] **Uvaol** is structurally an isomer of erythrodiol, differing only in the position of a methyl group.[5] This compound has garnered significant interest in the scientific community due to its diverse biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties.[2][3][6]

Chemical and Physical Properties

The chemical and physical properties of **Uvaol** are summarized in the table below.

Property	Value	Reference
IUPAC Name	(3S,4aR,6aR,6bS,8aS,11R,12S,12aS,14aR,14bR)-8a-(hydroxymethyl)-4,4,6a,6b,11,12,14b-heptamethyl-2,3,4a,5,6,7,8,9,10,11,12,12a,14,14a-tetradecahydro-1H-picen-3-ol	[3][7]
CAS Number	545-46-0	[1][2][3][8]
Molecular Formula	C30H50O2	[1][2][8][9]
Molecular Weight	442.72 g/mol	[8][9]
Appearance	White to Off-White Solid	[3][10]
Melting Point	223-225 °C	[10]
Solubility	Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly), and DMSO (3 mg/mL). Insoluble in water.	[2][3][10][11]
SMILES	<chem>C[C@@]12C([C@@]3([H])--INVALID-LINK--(CC--INVALID-LINK--C)CO)=CC[C@@]4([H])[C@]1(CC[C@]5([H])[C@@]4(CC--INVALID-LINK--O)C)C</chem>	[2]
InChI Key	XUARCIYIVXVTAE-ZAPOICBTSA-N	[1][2][9]

Chemical Structure

The chemical structure of **Uvaol** is a pentacyclic triterpene diol of the ursane series.

Figure 1: Chemical Structure of Uvaol.

[Click to download full resolution via product page](#)Figure 1: Chemical Structure of **Uvaol**.

Biosynthesis of Uvaol

The biosynthesis of **Uvaol** in plants like the olive (*Olea europaea*) originates from the mevalonic acid (MVA) pathway.[12] The key precursor, 2,3-oxidosqualene, undergoes cyclization to form various triterpene skeletons. Specifically for **Uvaol**, the cyclization of 2,3-oxidosqualene is catalyzed by α -amyrin synthase to produce α -amyrin.[12][13] Subsequent oxidation steps at specific carbon positions of the α -amyrin backbone lead to the formation of **Uvaol**.

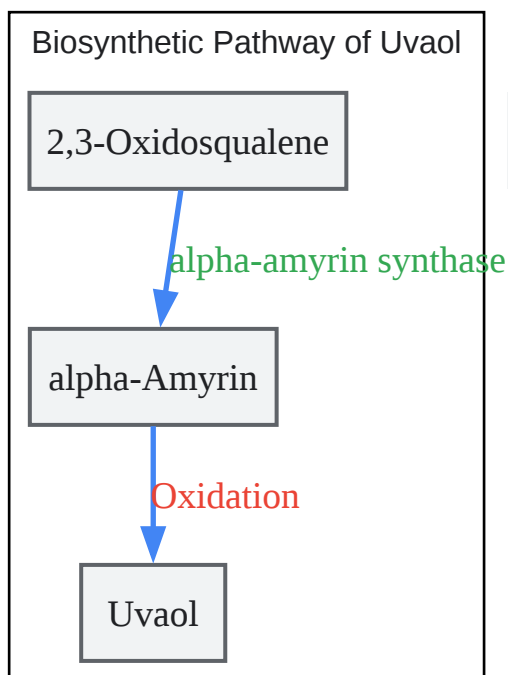


Figure 2: Simplified biosynthetic pathway of Uvaol.

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Figure 2: Simplified biosynthetic pathway of **Uvaol**.

Pharmacological Activities and Molecular Mechanisms

Uvaol exhibits a wide range of pharmacological activities, making it a compound of great interest for drug development. Its biological effects are mediated through the modulation of several key signaling pathways.

Anti-Cancer Activity

Uvaol has demonstrated significant anti-cancer properties in various cancer cell lines. It induces cell cycle arrest at the G0/G1 phase and inhibits the proliferation of human breast cancer cells (MCF-7).[2] In human hepatocarcinoma (HepG2) cells, **Uvaol** shows selective cytotoxicity, induces apoptosis, and inhibits cell migration.[5][14] These effects are associated with the modulation of the AKT/PI3K signaling pathway, a critical regulator of cell survival and proliferation.[5][14]

Anti-Inflammatory and Immunomodulatory Effects

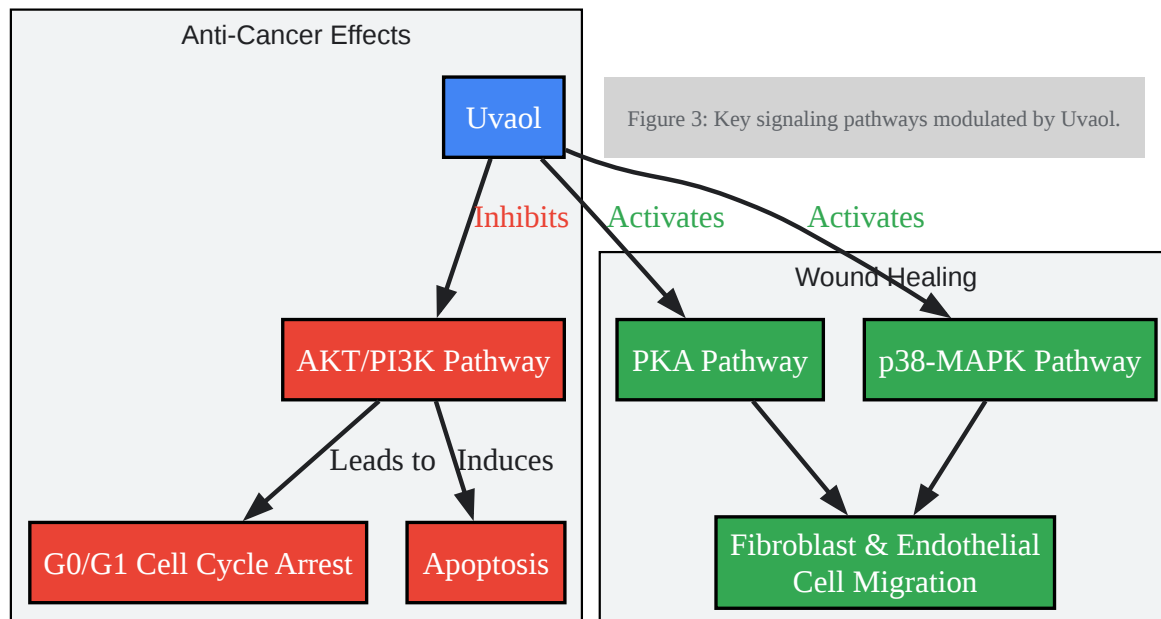
Uvaol possesses potent anti-inflammatory properties. It can attenuate pleuritis and eosinophilic inflammation in mouse models of allergy.[3][6] The anti-inflammatory action of **Uvaol** is partly attributed to its ability to suppress the secretion of inflammatory cytokines.[15]

Wound Healing and Tissue Repair

Recent studies have highlighted the potential of **Uvaol** in promoting wound healing. It has been shown to improve the function of fibroblasts and endothelial cells, accelerating the healing of cutaneous wounds in mice.[15] This is achieved by stimulating cell migration through signaling pathways dependent on both PKA and p38-MAPK.[15][16]

Signaling Pathways Modulated by Uvaol

The diverse biological activities of **Uvaol** are a consequence of its interaction with multiple intracellular signaling pathways.



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